

# In-Depth Technical Guide: Methyl 2-Methyltetrahydrofuran-2-carboxylate

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## Compound of Interest

Compound Name: Methyl 2-Methyltetrahydrofuran-2-carboxylate

Cat. No.: B580038

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CAS Number: 1218915-91-3

## Introduction

**Methyl 2-methyltetrahydrofuran-2-carboxylate** is a heterocyclic ester with the chemical formula  $C_7H_{12}O_3$ . While specific research on this compound is limited in publicly accessible literature, its structural analog, 2-methyltetrahydrofuran (2-MeTHF), is a well-documented and widely used green solvent, often replacing tetrahydrofuran (THF) in various chemical processes due to its higher stability and derivation from renewable resources.<sup>[1][2]</sup> The primary documented application of **Methyl 2-methyltetrahydrofuran-2-carboxylate** is as a key intermediate in the synthesis of Mefruside, a diuretic medication. This guide aims to provide a comprehensive overview of the available technical information for **Methyl 2-methyltetrahydrofuran-2-carboxylate**, including its properties, a proposed synthesis, and its role in the production of Mefruside.

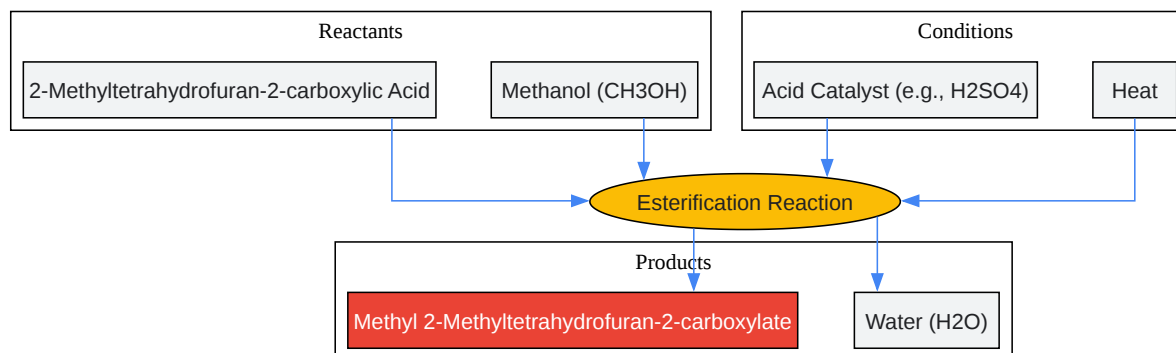
## Physicochemical and Safety Data

Quantitative data for **Methyl 2-methyltetrahydrofuran-2-carboxylate** is not extensively available. The following table summarizes known and predicted data for the compound and its corresponding carboxylic acid, 2-Methyl-tetrahydrofuran-2-carboxylic acid (CAS: 61449-65-8).

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>3</sub>	-
Molecular Weight	144.17 g/mol	-
Boiling Point (Predicted)	239.6 ± 33.0 °C	[3]
Density (Predicted)	1.178 ± 0.06 g/cm <sup>3</sup>	[3]
pKa (Predicted)	3.76 ± 0.20	[3]
Storage Temperature	2-8°C	[3]
Solubility	Soluble in DMSO, Diethyl Ether	[3]
Appearance	Oil, Colourless	[3]
Hazard Codes	Xi (Irritant)	[3]

## Synthesis and Reactions

While specific experimental protocols for the synthesis of **Methyl 2-methyltetrahydrofuran-2-carboxylate** are not detailed in the available literature, a plausible synthetic route would involve the esterification of 2-methyltetrahydrofuran-2-carboxylic acid. This can be achieved through standard methods such as Fischer esterification, using methanol in the presence of an acid catalyst.



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Proposed synthesis of **Methyl 2-Methyltetrahydrofuran-2-carboxylate**.

## Application in Drug Development: Synthesis of Mefruside

The primary documented use of **Methyl 2-methyltetrahydrofuran-2-carboxylate** is as a precursor in the synthesis of Mefruside, a diuretic used in the treatment of edema and hypertension. The synthesis involves a multi-step process starting from the reduction of the ester to the corresponding amine, followed by reaction with a sulfonyl chloride.

## Experimental Protocol: Synthesis of Mefruside from Methyl 2-Methyltetrahydrofuran-2-carboxylate (Proposed)

- Step 1: Reduction to (Tetrahydro-2-methyl-2-furanyl)methanamine. **Methyl 2-methyltetrahydrofuran-2-carboxylate** is reduced to the corresponding primary amine. A common method for this transformation is the use of a strong reducing agent like lithium aluminum hydride (LiAlH<sub>4</sub>) in an anhydrous ether solvent, such as diethyl ether or tetrahydrofuran, followed by an aqueous workup.

- **Step 2: N-Methylation.** The resulting primary amine is then methylated to form N-methyl-(tetrahydro-2-methyl-2-furanyl)methanamine. This can be achieved through various methods, such as reductive amination with formaldehyde and a reducing agent (e.g., sodium borohydride) or by reaction with a methylating agent like methyl iodide.
- **Step 3: Sulfonamide Formation.** The final step is the reaction of the N-methylated amine with 4-chloro-3-(sulfamoyl)benzene-1-sulfonyl chloride in the presence of a base (e.g., pyridine or triethylamine) to act as a scavenger for the HCl byproduct. This reaction forms the desired Mefruside product. The crude product can then be purified by recrystallization.



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Workflow for the synthesis of Mefruside.

## Spectroscopic Data

Specific spectroscopic data (NMR, IR, MS) for **Methyl 2-methyltetrahydrofuran-2-carboxylate** are not readily available in public databases. However, researchers can refer to the spectral data of the parent compound, 2-Methyltetrahydrofuran, for which extensive data exists, including 30 NMR, 7 FTIR, 2 Raman, and 14 MS spectra.[4] This can provide a useful reference for identifying the characteristic signals of the 2-methyltetrahydrofuran ring system.

## Reactions of Tetrahydrofuran Carboxylates

The chemistry of tetrahydrofuran carboxylates is analogous to other esters and cyclic ethers. Key reactions include:

- **Hydrolysis:** Under acidic or basic conditions, the ester can be hydrolyzed back to the corresponding carboxylic acid and methanol.
- **Transesterification:** Reaction with another alcohol in the presence of an acid or base catalyst can yield a different ester.

- Reduction: As mentioned in the synthesis of Mefruside, the ester can be reduced to the corresponding primary alcohol using strong reducing agents.
- Ring-Opening Reactions: Under certain catalytic conditions, the tetrahydrofuran ring can undergo oxidative cleavage. For instance, diiron complexes can catalyze the oxidative ring-opening of THF.[5][6] While this has been demonstrated on the parent THF, similar reactivity could be possible for its derivatives.

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